

# Eed226 stability in solution and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Eed226

Cat. No.: B15603109

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## EED226 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **EED226**. Below you will find frequently asked questions (FAQs) and a troubleshooting guide to address common issues encountered during experimental work.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **EED226**?

A1: The solid form of **EED226** is stable for extended periods when stored under the correct conditions. For optimal stability, it is recommended to store the powder at -20°C.<sup>[1][2][3][4]</sup> Some suppliers indicate that storage at 4°C is acceptable for shorter periods.<sup>[5]</sup>

Q2: What is the recommended solvent for preparing **EED226** stock solutions?

A2: **EED226** is readily soluble in organic solvents such as DMSO, DMF, and ethanol.<sup>[3][6]</sup> DMSO is the most commonly recommended solvent for preparing high-concentration stock solutions.<sup>[1][2][3][4][5][7]</sup> It is crucial to use fresh, anhydrous DMSO, as the presence of moisture can significantly reduce the solubility of the compound.<sup>[2]</sup>

Q3: How should I store **EED226** stock solutions?

A3: Aliquot your stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[2] Store these aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[5][8]

Q4: Is **EED226** soluble in aqueous solutions?

A4: **EED226** is insoluble in water and has limited solubility in aqueous buffers.[2][3][6] To prepare a working solution in an aqueous buffer like PBS, it is recommended to first dissolve **EED226** in DMSO to create a high-concentration stock solution. This stock can then be diluted into the aqueous buffer. For a 1:1 DMSO:PBS (pH 7.2) solution, the solubility is approximately 0.5 mg/mL.[3][6] It is not recommended to store aqueous solutions of **EED226** for more than one day.[6]

Q5: What is the mechanism of action of **EED226**?

A5: **EED226** is a potent and selective allosteric inhibitor of the Polycomb Repressive Complex 2 (PRC2).[3][8][9] It binds to the Embryonic Ectoderm Development (EED) subunit of the PRC2 complex, specifically in the binding pocket of trimethylated lysine 27 on histone H3 (H3K27me3).[1][5][9] This binding prevents the allosteric activation of PRC2's catalytic subunit, EZH2, thereby inhibiting its histone methyltransferase activity.[10]

## Quantitative Data Summary

The following tables summarize the available quantitative data on the storage, stability, and solubility of **EED226**.

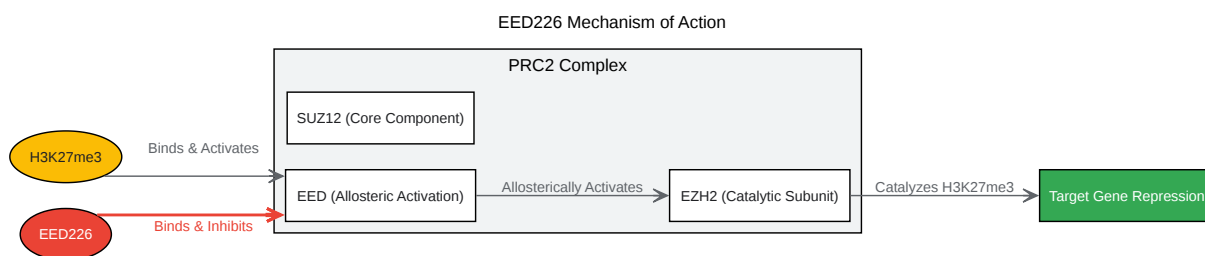
Table 1: Storage Conditions and Stability

Form	Storage Temperature	Recommended Duration	Citations
Solid (Powder)	-20°C	≥ 4 years	<a href="#">[3]</a> <a href="#">[6]</a>
Solid (Powder)	4°C	2 years	<a href="#">[8]</a>
Stock Solution in DMSO	-80°C	2 years	<a href="#">[5]</a> <a href="#">[8]</a>
Stock Solution in DMSO	-20°C	1 year	<a href="#">[5]</a> <a href="#">[8]</a>
Aqueous Solution (1:1 DMSO:PBS, pH 7.2)	Not Recommended	≤ 1 day	<a href="#">[6]</a>

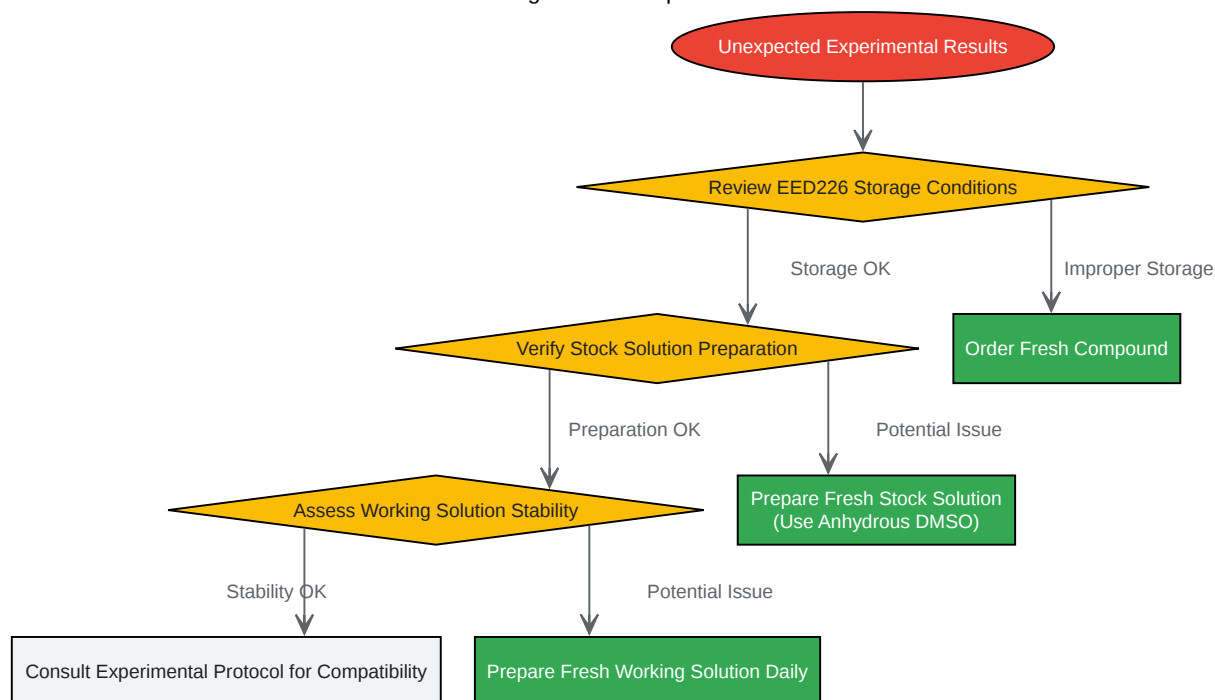
Table 2: Solubility Data

Solvent	Solubility	Citations
DMSO	≥ 125 mg/mL (338.39 mM)	<a href="#">[8]</a>
DMSO	Soluble to 100 mM	<a href="#">[1]</a> <a href="#">[4]</a>
DMSO	73 mg/mL (197.61 mM)	<a href="#">[2]</a>
DMSO	33 mg/mL	<a href="#">[3]</a> <a href="#">[6]</a>
DMF	33 mg/mL	<a href="#">[3]</a> <a href="#">[6]</a>
Ethanol	Soluble (approx. 33 mg/mL)	<a href="#">[6]</a>
Water	Insoluble	<a href="#">[2]</a>
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	<a href="#">[3]</a> <a href="#">[6]</a>

## Visualized Signaling Pathway and Workflows



## Troubleshooting EED226 Experimental Issues

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Address: 3281 E Guasti Rd  
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